Potential biological activities of hydroxyacetophenone oximes

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Compound of Interest

Compound Name:	*2'-Hydroxyacetophenone Oxime Acetate*
CAS No.:	*54758-75-7*
Cat. No.:	*B1140055*

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An In-depth Technical Guide to the Potential Biological Activities of Hydroxyacetophenone Oximes

Abstract

Hydroxyacetophenone oximes, a class of organic compounds derived from the naturally occurring and synthetic building block hydroxyacetophenone, are emerging as molecules of significant interest in medicinal chemistry.[1] The introduction of the oxime functional group (C=N-OH) into the hydroxyacetophenone scaffold imparts unique physicochemical properties, including altered polarity and hydrogen bonding capabilities, compared to the parent ketone.[2] This structural modification has been shown to unlock a wide spectrum of biological activities. This technical guide provides a comprehensive overview of the synthesis, characterization, and potential therapeutic applications of hydroxyacetophenone oximes, with a focus on their anticancer, anti-inflammatory, antioxidant, and antimicrobial properties. We will delve into the underlying mechanisms of action, present detailed experimental protocols for their evaluation, and summarize key findings to provide a foundational resource for researchers and drug development professionals.

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Introduction: The Scientific Rationale

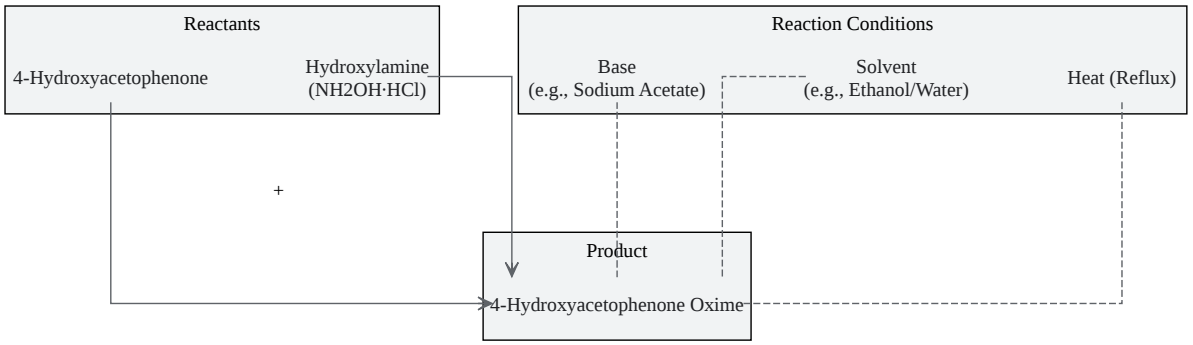
Hydroxyacetophenones are a class of phenolic compounds found in various plants and are utilized as versatile starting materials in the synthesis of pharmaceuticals and other fine chemicals.[1] Their derivatives are known to possess a range of biological effects, including antibacterial, anti-inflammatory, and antioxidant properties.[1] The conversion of the ketone group in hydroxyacetophenone to an oxime is a straightforward chemical modification that can significantly enhance or alter its biological profile.[2]

The oxime moiety is not merely a passive structural change. It introduces a new pharmacophoric feature containing both hydrogen bond donors (OH group) and acceptors (N and O atoms), in contrast to the single hydrogen bond acceptor of the original carbonyl group.[2] This allows for novel interactions with biological targets such as enzymes and receptors. Furthermore, oxime derivatives of natural products have often shown superior biological activity compared to the parent compounds.[2] This guide synthesizes the current understanding of hydroxyacetophenone oximes, exploring the causality behind their biological effects and providing the technical framework for their continued investigation.

Chemical Synthesis and Characterization

The synthesis of hydroxyacetophenone oximes is typically achieved through a condensation reaction between a hydroxyacetophenone (e.g., 4-hydroxyacetophenone) and a hydroxylamine salt, such as hydroxylamine hydrochloride.[3] The reaction is generally performed under reflux in a suitable solvent system.

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Caption: General synthesis of 4-hydroxyacetophenone oxime.

Experimental Protocol: Synthesis of 4-Hydroxyacetophenone Oxime

This protocol is adapted from established literature methods.[4]

- Reagent Preparation: Prepare a solution of hydroxylamine hydrochloride (56.8 g, 0.817 mol) in 1000 ml of water.
- Reaction Setup: In a separate round-bottom flask equipped with a reflux condenser, add 108.9 g (0.800 mol) of p-hydroxyacetophenone, 115.2 g (1.405 moles) of sodium acetate, and 1000 ml of ethanol.
- Reaction Execution: Add the hydroxylamine hydrochloride solution to the flask containing the p-hydroxyacetophenone.
- Reflux: Heat the mixture to reflux and maintain for 4 hours.

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- Concentration: After 4 hours, cool the reaction mixture and concentrate it by evaporation under reduced pressure to a volume of approximately 500 ml.
- Crystallization: Allow the concentrate to cool at room temperature for several hours (e.g., 23 hours) to precipitate the product crystals.
- Isolation and Purification: Collect the crystals by filtration. Wash the collected crystals with 500 ml of water.
- Drying: Dry the purified crystals in air for 24 hours, followed by drying in vacuo for 6 hours to yield the final product, p-hydroxyacetophenone oxime.[4]

Characterization: The synthesized compound should be characterized using standard analytical techniques such as ^{1}H-NMR and IR spectroscopy to confirm its structure and purity.[5]

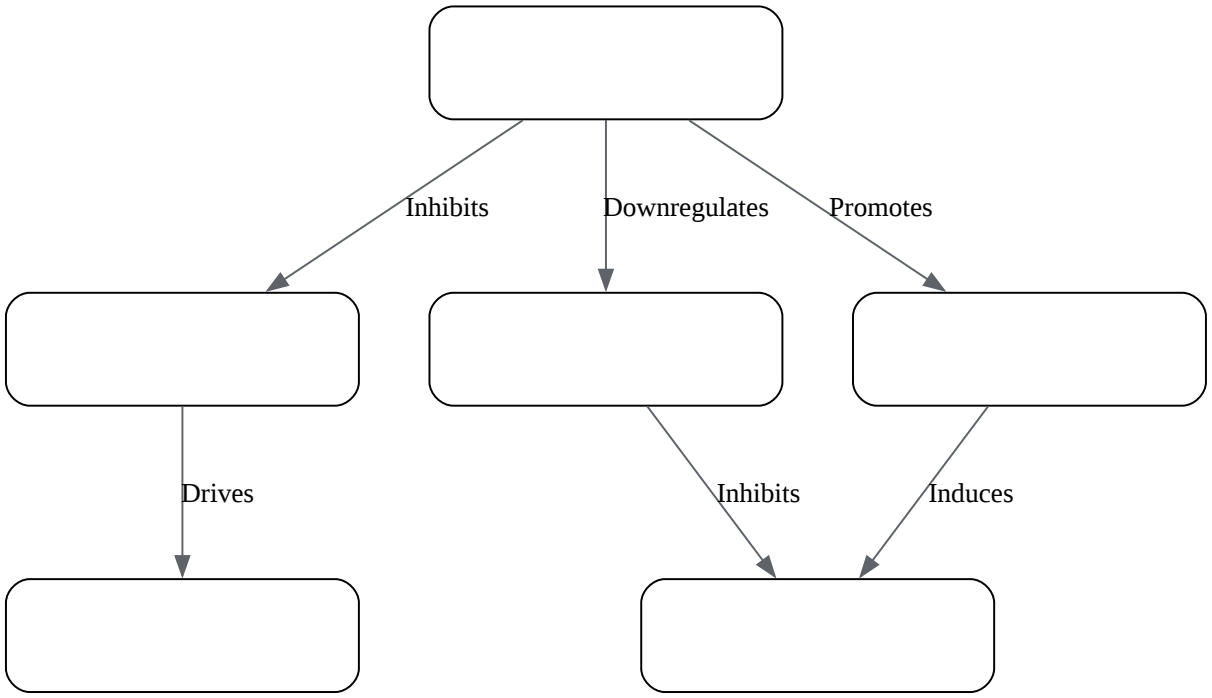
Anticancer Activity

A significant body of research points to the anticancer potential of oxime-containing compounds.[2][6] They can exert their effects through multiple mechanisms, including the inhibition of key cellular signaling pathways that are often dysregulated in cancer.

Mechanistic Insights: Kinase Inhibition and Apoptosis

Many oximes function as kinase inhibitors, targeting enzymes like cyclin-dependent kinases (CDKs), which are crucial for cell cycle progression.[2][6] By inhibiting CDKs, these compounds can induce cell cycle arrest, preventing cancer cells from proliferating. Another key mechanism is the induction of apoptosis, or programmed cell death. Steroidal oximes, for example, have been shown to cause morphological changes characteristic of apoptosis and increase the presence of active caspase-3, a key executioner enzyme in the apoptotic pathway.[7]

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Caption: Potential anticancer mechanisms of oxime derivatives.

Data Presentation: Cytotoxic Activity of Oxime Derivatives

While specific data for hydroxyacetophenone oximes is an area of active research, the broader class of oximes has demonstrated significant cytotoxicity.

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Compound Identifier	Cancer Cell Line	IC_{50} (μM)	Reference
(17E)-5α-androst-3-en-17-one oxime	WiDr (Colon)	9.1	[7]
(17E)-5α-androst-3-en-17-one oxime	PC3 (Prostate)	13.8	[7]
Chalcone Oxime (11g)	A-375 (Melanoma)	0.87	[8]
Chalcone Oxime (11g)	MCF-7 (Breast)	0.28	[8]
2-nitroestrone oxime	MCF-7 (Breast)	>30 (parent compound) vs. lower for oxime	[9]

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell metabolic activity, which serves as a measure of cell viability and proliferation.

- Cell Seeding: Seed cancer cells (e.g., MCF-7, HepG2) in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for attachment.
- Compound Treatment: Prepare serial dilutions of the hydroxyacetophenone oxime compounds in the appropriate cell culture medium. Remove the old medium from the cells and add 100 µL of the medium containing the test compounds. Include a vehicle control (e.g., DMSO) and a positive control.
- Incubation: Incubate the plates for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified atmosphere with 5% CO_2.
- MTT Addition: After incubation, add 10 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours.
- Formazan Solubilization: Remove the medium and add 100 µL of a solubilizing agent (e.g., DMSO or acidic isopropanol) to each well to dissolve the formazan crystals.

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- Absorbance Measurement: Measure the absorbance of the wells at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value (the concentration that inhibits 50% of cell growth).[7][9]

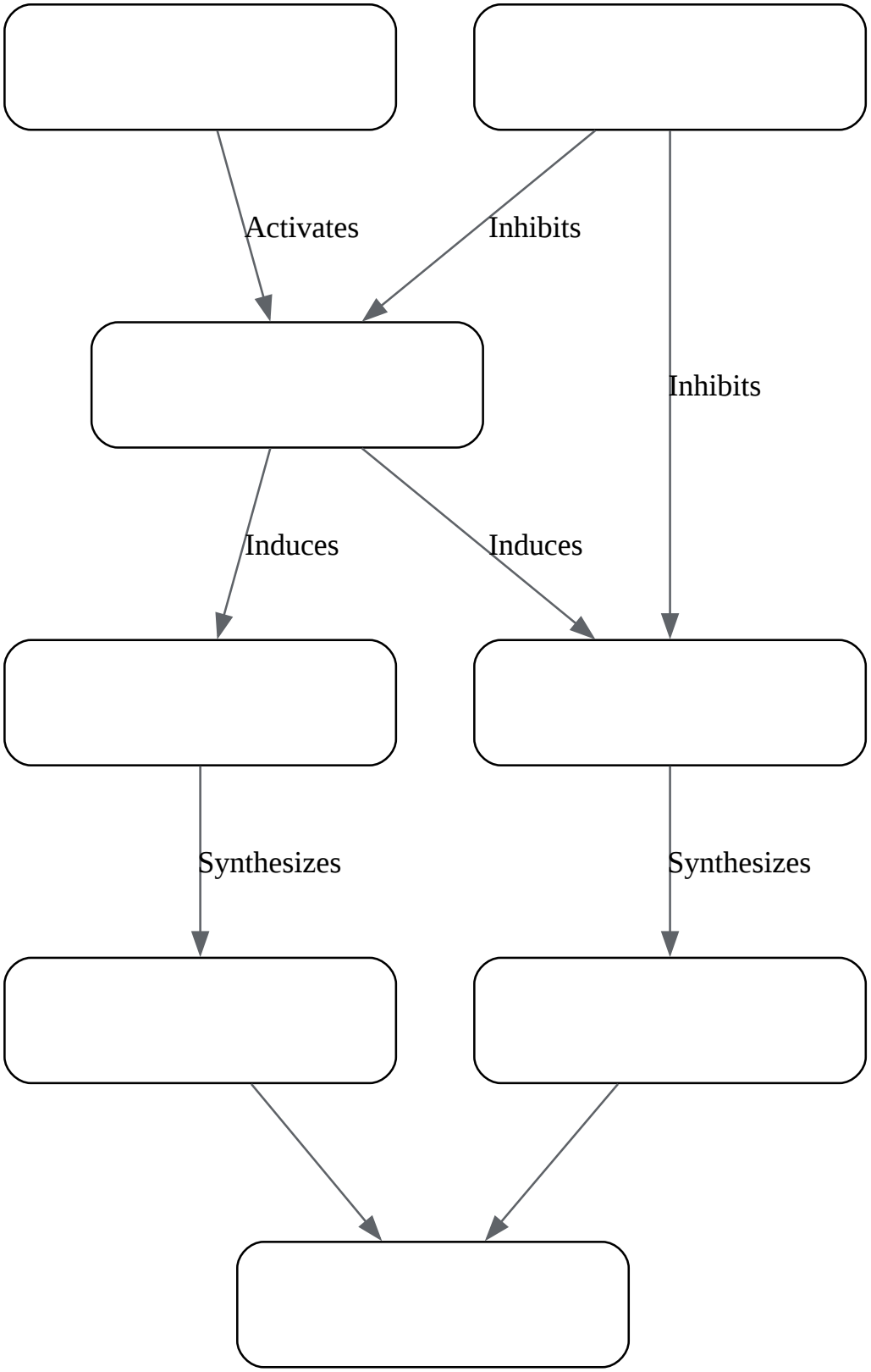
Anti-inflammatory Activity

Inflammation is a key pathological feature of many diseases. Oxime derivatives have shown promise as anti-inflammatory agents, often acting through pathways similar to nonsteroidal anti-inflammatory drugs (NSAIDs).[10][11] The parent compound, hydroxyacetophenone, is also known to inhibit the COX-2 enzyme.[12]

Mechanistic Insights: Inhibition of COX and NF-κB Pathways

A primary mechanism for the anti-inflammatory effect of these compounds is the inhibition of cyclooxygenase (COX) enzymes, particularly COX-2, which is induced during inflammation and is responsible for synthesizing prostaglandins.[10][11] Additionally, some oximes can suppress the activation of the NF-κB signaling pathway, a central regulator of inflammatory gene expression.[13] By inhibiting these pathways, hydroxyacetophenone oximes can reduce the production of inflammatory mediators like nitric oxide (NO) and pro-inflammatory cytokines.

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